

Essential Safety and Logistical Information for Handling DBPR116

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Compound of Interest

Compound Name: DBPR116

Cat. No.: B15620305

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Disclaimer: No specific Safety Data Sheet (SDS) for **DBPR116** is publicly available at this time. The following guidance is based on best practices for handling potent, novel pharmaceutical compounds in a research and development setting. A comprehensive, site-specific risk assessment should be conducted by qualified personnel before handling this substance.

DBPR116 has been identified as a prodrug of BPRMU191, developed by the Institute of Biotechnology and Pharmaceutical Research (IBPR) in Taiwan.^[1] It is a novel antagonist-to-agonist allosteric modifier of the mu-opioid receptor (MOR) and is under investigation as a potentially safer opioid analgesic.^{[1][2][3]} As a potent bioactive molecule, **DBPR116** should be handled with a high degree of caution to minimize exposure.

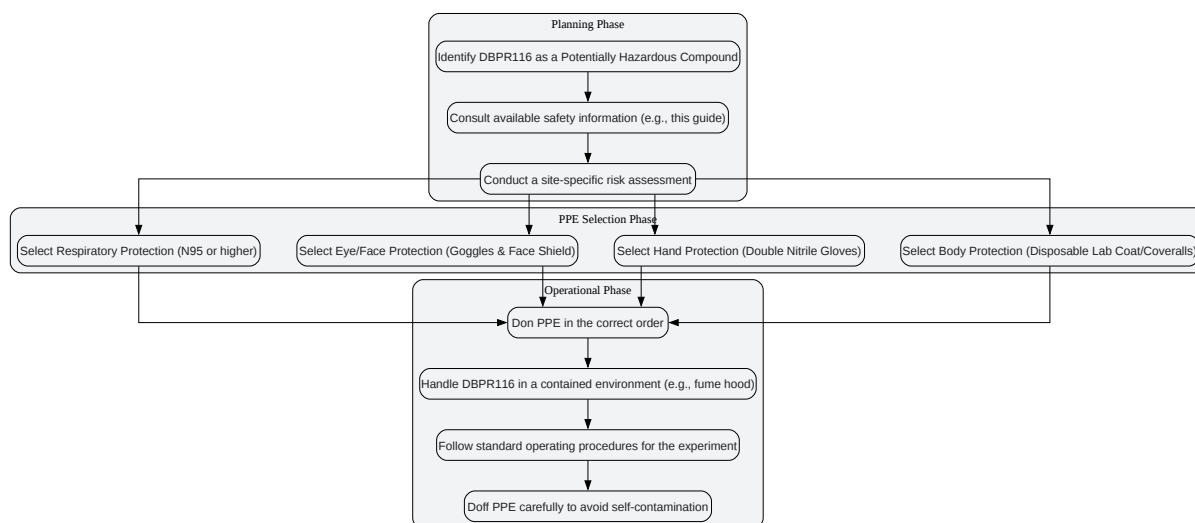
Personal Protective Equipment (PPE)

Given the lack of specific hazard data, a conservative approach to PPE is warranted. The primary routes of exposure to consider for a powdered substance are inhalation, dermal contact, and ingestion. The following table summarizes the recommended PPE for handling **DBPR116**.

Protection Type	Recommended Equipment	Purpose
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator (e.g., P100)	To prevent inhalation of airborne particles.
Eye and Face Protection	Chemical splash goggles and a face shield	To protect eyes and face from splashes and airborne particles.
Hand Protection	Double-gloving with compatible chemical-resistant gloves (e.g., nitrile)	To prevent skin contact. Check manufacturer's data for chemical compatibility.
Body Protection	Disposable lab coat or coveralls with tight-fitting cuffs	To protect skin and personal clothing from contamination.
Foot Protection	Closed-toe shoes and disposable shoe covers	To prevent contamination of personal footwear and subsequent spread.

Experimental Protocols: PPE Selection and Use Workflow

The selection and use of appropriate PPE is a critical step in safely handling any chemical. The following workflow outlines the decision-making process for ensuring adequate protection when working with **DBPR116**.



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Caption: PPE Selection and Use Workflow for **DBPR116**.

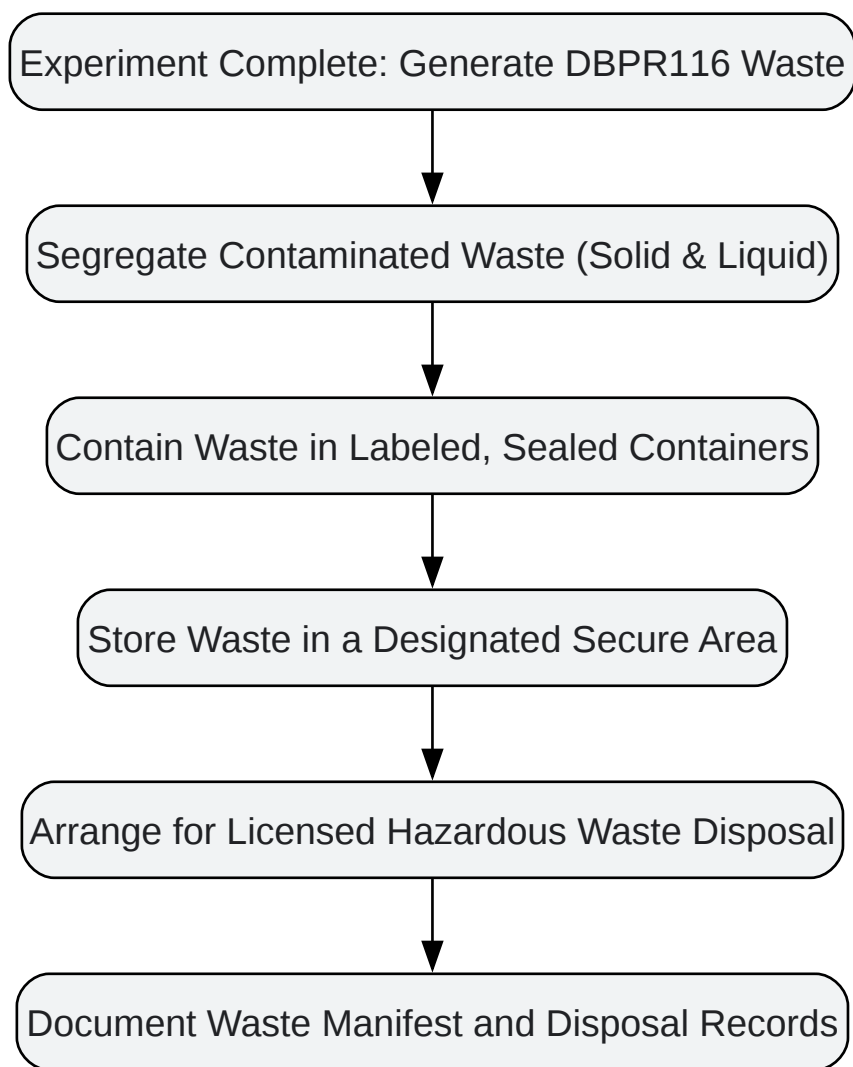
Disposal Plan

Proper disposal of **DBPR116** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure. The following plan outlines the general steps for disposal. All waste must be handled in accordance with local, state, and federal regulations.

Operational Plan:

- Segregation: All waste contaminated with **DBPR116**, including unused product, contaminated PPE, and cleaning materials, must be segregated from general laboratory waste.
- Containment: Contaminated solid waste should be placed in a clearly labeled, sealed, and puncture-resistant container. Liquid waste containing **DBPR116** should be collected in a labeled, sealed, and compatible container.
- Labeling: All waste containers must be clearly labeled with the contents (e.g., "**DBPR116** Waste"), the associated hazards (e.g., "Potent Compound"), and the date of accumulation.
- Storage: Waste containers should be stored in a designated, secure area away from incompatible materials.
- Disposal: Arrangements should be made with a licensed hazardous waste disposal company for the final disposal of the material, likely through incineration at a permitted facility.

The following diagram illustrates the logical flow of the disposal plan.



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Caption: Disposal Plan Workflow for **DBPR116**.

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References

- 1. IP Observer [naipo.com]
- 2. GPCR | DC Chemicals [dcchemicals.com]

- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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